



Application Notes and Protocols: In Vitro Susceptibility Testing of Caspofungin

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Compound of Interest		
Compound Name:	Caspofungin acetate	
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These application notes provide detailed protocols for determining the in vitro susceptibility of fungal isolates to caspofungin, a critical echinocandin antifungal agent. The methodologies outlined are based on established standards from the Clinical and Laboratory Standards Institute (CLSI) and the European Committee on Antimicrobial Susceptibility Testing (EUCAST), ensuring reliable and reproducible results for research and drug development purposes.

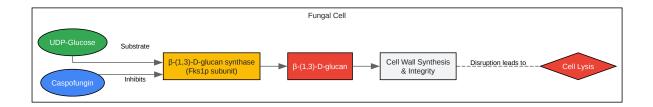
Introduction

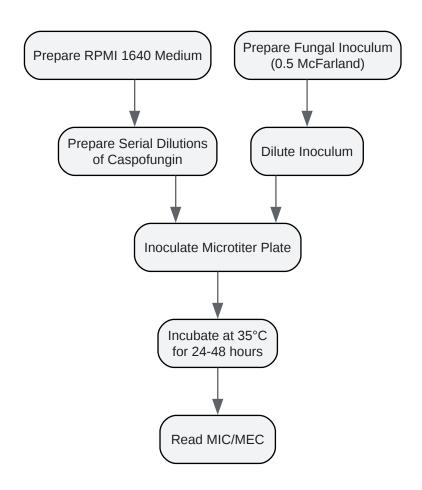
Caspofungin exerts its antifungal activity by inhibiting the synthesis of β -(1,3)-D-glucan, an essential component of the fungal cell wall.[1][2][3] This mechanism of action results in fungicidal activity against most Candida species and fungistatic activity against Aspergillus species.[1][2][3] Accurate in vitro susceptibility testing is crucial for monitoring antifungal resistance, guiding therapeutic choices, and in the research and development of new antifungal agents. The most common methods for caspofungin susceptibility testing are broth microdilution and disk diffusion.

Mechanism of Action of Caspofungin

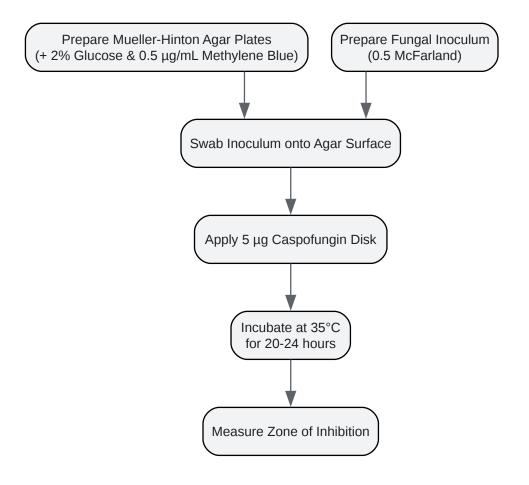
Caspofungin targets the Fks1p subunit of the β -(1,3)-D-glucan synthase enzyme complex, which is responsible for polymerizing UDP-glucose into β -(1,3)-D-glucan chains in the fungal cell wall.[1] Inhibition of this enzyme disrupts cell wall integrity, leading to osmotic instability and cell death in susceptible fungi.[1]











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References

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